

Barium chlorate use in experimental explosives research

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Compound of Interest

Compound Name: Barium chlorate

Cat. No.: B081389

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The use of **barium chlorate** in experimental explosives research is a topic that requires careful handling of safety protocols and a thorough understanding of its chemical properties. **Barium chlorate**, $\text{Ba}(\text{ClO}_3)_2$, is a powerful oxidizing agent that can form highly sensitive and energetic compositions when mixed with fuels or other combustible materials. Due to its inherent dangers and the potential for accidental detonation, research in this area is typically conducted under strict safety controls in specialized laboratories.

Application Notes

Barium chlorate serves as an oxygen-rich component in various pyrotechnic and explosive formulations. Its primary application in experimental research revolves around its ability to produce specific color effects, particularly green, upon combustion. However, its use as a primary energetic material is also a subject of investigation, focusing on its performance characteristics and sensitivity to various stimuli.

Key Properties of **Barium Chlorate** for Explosives Research:

- Oxygen Balance:** **Barium chlorate** has a positive oxygen balance, meaning it releases excess oxygen upon decomposition, which can be utilized to combust a fuel component more completely.
- Color Generation:** The presence of the barium ion (Ba^{2+}) imparts a vibrant green color to the flame upon combustion, making it a desirable component for pyrotechnic research.

- Sensitivity: Compositions containing **barium chlorate** are known for their sensitivity to friction, impact, and static electricity. This high sensitivity necessitates careful handling and specialized equipment.
- Decomposition: The thermal decomposition of **barium chlorate** proceeds in stages, ultimately yielding barium chloride and oxygen. The release of gaseous oxygen contributes to the propulsive and explosive effects of the compositions.

Experimental Protocols

Disclaimer: The following protocols are intended for informational purposes only and should only be carried out by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

Protocol 1: Synthesis of Barium Chlorate

Barium chlorate can be synthesized through several methods. One common laboratory-scale method involves the reaction of barium chloride with sodium chlorate.

Materials:

- Barium chloride (BaCl_2)
- Sodium chlorate (NaClO_3)
- Distilled water
- Beakers
- Heating mantle or hot plate
- Stirring rod
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Crystallization dish

Procedure:

- Prepare saturated solutions of barium chloride and sodium chloride in separate beakers by dissolving the salts in hot distilled water.
- While hot, mix the two solutions. A double displacement reaction will occur, forming **barium chlorate** and sodium chloride.
- Allow the solution to cool slowly. **Barium chlorate** is less soluble in cold water than sodium chloride and will precipitate out.
- Filter the solution to separate the **barium chlorate** crystals from the sodium chloride solution.
- Wash the crystals with a small amount of cold distilled water to remove any remaining impurities.
- Recrystallize the **barium chlorate** from hot water to further purify it.
- Dry the purified crystals in a desiccator at a controlled temperature.

Protocol 2: Characterization of Barium Chlorate Sensitivity

Determining the sensitivity of **barium chlorate** and its mixtures is crucial for safe handling and application. Standardized tests are used to quantify its response to mechanical and thermal stimuli.

A. Impact Sensitivity (Drop Hammer Test):

- Apparatus: A standard drop hammer apparatus (e.g., Julius-Peters apparatus).
- Procedure:
 - A small, precisely weighed sample of the **barium chlorate** composition is placed on an anvil.
 - A known weight is dropped from a specified height onto the sample.

- The height at which a 50% probability of initiation (explosion or deflagration) occurs is determined (H_{50} value).
- This test is repeated multiple times to obtain statistically significant data.

B. Friction Sensitivity:

- Apparatus: A standard friction testing apparatus (e.g., BAM friction apparatus).
- Procedure:
 - A small amount of the sample is placed on a porcelain plate.
 - A porcelain pin is moved back and forth over the sample under a specified load.
 - The load at which an audible or visible reaction occurs is recorded.
 - The test is performed with varying loads to determine the friction sensitivity threshold.

Data Presentation

The following table summarizes typical quantitative data for **barium chlorate** and a representative experimental composition.

Property	Barium Chlorate (Pure)	Barium Chlorate (75%) / Sulfur (25%) Composition
Impact Sensitivity (H_{50})	~15 cm (2 kg weight)	~5 cm (2 kg weight)
Friction Sensitivity	>360 N	~24 N
Velocity of Detonation	Not applicable (deflagrates)	2,500 - 3,500 m/s
Decomposition Temperature	~250 °C	Lowered due to fuel presence

Visualizations

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